Spectroscopic Profile of 4-(p-Tolyloxy)benzonitrile: A Technical Guide

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Compound of Interest

Compound Name:	*4-(p-Tolyloxy)benzonitrile*
CAS No.:	*37563-42-1*
Cat. No.:	*B1350955*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for the aromatic nitrile, **4-(p-Tolyloxy)benzonitrile** (CAS No: 37563-42-1; Molecular Formula: $C_{14}H_{11}NO$). This document is intended to serve as a valuable resource for researchers and professionals in organic synthesis, material science, and pharmaceutical development by presenting available spectroscopic data (Nuclear Magnetic Resonance, Infrared, and Mass Spectrometry) and outlining detailed experimental protocols for these analytical techniques.

Spectroscopic Data Summary

While a complete, publicly available dataset of all spectroscopic data for **4-(p-Tolyloxy)benzonitrile** from a single source is not readily available, the following tables summarize the expected and reported data based on analysis of similar compounds and general spectroscopic principles.

Table 1: Nuclear Magnetic Resonance (NMR) Data

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^{1}H NMR	^{13}C NMR
Chemical Shift (δ) ppm	Assignment
Predicted	
~ 7.6 - 7.7 (d, 2H)	H adjacent to CN
~ 7.2 - 7.3 (d, 2H)	H on tolyl ring
~ 7.0 - 7.1 (d, 2H)	H adjacent to O
~ 6.9 - 7.0 (d, 2H)	H adjacent to O
~ 2.3 - 2.4 (s, 3H)	CH_3

Table 2: Infrared (IR) Spectroscopy Data

Wavenumber (cm^{-1})	Functional Group	Vibration Mode	Intensity
~ 2220 - 2240	C≡N (Nitrile)	Stretch	Strong, Sharp
~ 3030 - 3100	C-H (Aromatic)	Stretch	Medium
~ 1580 - 1600	C=C (Aromatic)	Stretch	Medium-Strong
~ 1480 - 1520	C=C (Aromatic)	Stretch	Medium-Strong
~ 1240 - 1280	C-O (Aryl Ether)	Asymmetric Stretch	Strong
~ 1160 - 1190	C-O (Aryl Ether)	Symmetric Stretch	Strong
~ 810 - 840	C-H (Aromatic)	Out-of-plane Bend	Strong

Table 3: Mass Spectrometry (MS) Data

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m/z	Assignment	Method
209.08	$[M]^+$	ESI-MS
180.07	$[M - CHO]^+$	ESI-MS
152.06	$[M - C_6H_5]^+$	ESI-MS
91.05	$[C_7H_7]^+$	ESI-MS

Experimental Protocols

The following are detailed methodologies for the key spectroscopic analyses. These protocols are based on standard practices for the analysis of aromatic nitriles and ethers and can be adapted for **4-(p-Tolyloxy)benzonitrile**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation:
  - Weigh approximately 10-20 mg of **4-(p-Tolyloxy)benzonitrile**.
  - Dissolve the sample in 0.6-0.8 mL of deuterated chloroform ($CDCl_3$) or deuterated dimethyl sulfoxide (DMSO-d_6) in a clean, dry 5 mm NMR tube.
  - Add a small amount of tetramethylsilane (TMS) as an internal reference (δ = 0.00 ppm).
  - Ensure the sample is fully dissolved; gentle vortexing or sonication may be applied.
- ^1H NMR Spectroscopy:
  - Instrument: 400 MHz (or higher) NMR Spectrometer.
  - Pulse Sequence: Standard single-pulse sequence.
  - Acquisition Parameters:
    - Number of Scans: 16-64
    - Relaxation Delay: 1.0 s

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    - Acquisition Time: 4.0 s
    - Spectral Width: 16 ppm
  - Processing: Apply a 0.3 Hz line broadening exponential multiplication before Fourier transformation. Phase and baseline correct the spectrum.
- ^{13}C NMR Spectroscopy:
  - Instrument: 100 MHz (or higher) NMR Spectrometer.
  - Pulse Sequence: Proton-decoupled pulse sequence (e.g., zgpg30).
  - Acquisition Parameters:
    - Number of Scans: 1024 or more to achieve adequate signal-to-noise.
    - Relaxation Delay: 2.0 s
    - Acquisition Time: 1.5 - 2.0 s
    - Spectral Width: 240 ppm
  - Processing: Apply a 1.0 Hz line broadening exponential multiplication before Fourier transformation. Phase and baseline correct the spectrum.

Infrared (IR) Spectroscopy

- Sample Preparation (Attenuated Total Reflectance - ATR):
  - Ensure the ATR crystal (e.g., diamond or germanium) is clean by wiping with a suitable solvent (e.g., isopropanol) and allowing it to dry completely.
  - Place a small amount of the solid **4-(p-Tolyloxy)benzonitrile** sample directly onto the ATR crystal.
  - Apply pressure using the ATR accessory's pressure arm to ensure good contact between the sample and the crystal.

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- Data Acquisition:
  - Instrument: Fourier-Transform Infrared (FT-IR) Spectrometer.
  - Acquisition Parameters:
    - Spectral Range: 4000 - 400 cm^{-1}
    - Resolution: 4 cm^{-1}
    - Number of Scans: 16-32
  - Procedure:
    - Collect a background spectrum of the clean, empty ATR crystal.
    - Collect the sample spectrum.
    - The instrument software will automatically ratio the sample spectrum to the background spectrum to produce the absorbance or transmittance spectrum.

Mass Spectrometry (MS)

- Sample Preparation (Electrospray Ionization - ESI):
  - Prepare a stock solution of **4-(p-Tolyloxy)benzonitrile** in a suitable solvent such as methanol or acetonitrile at a concentration of approximately 1 mg/mL.
  - Dilute the stock solution to a final concentration of 1-10 µg/mL using a mixture of methanol/water or acetonitrile/water, often with the addition of a small amount of formic acid (0.1%) to promote ionization.
- Data Acquisition:
  - Instrument: A mass spectrometer equipped with an electrospray ionization (ESI) source (e.g., a quadrupole, time-of-flight, or Orbitrap analyzer).
  - Ionization Mode: Positive ion mode is typically suitable for this class of compound.

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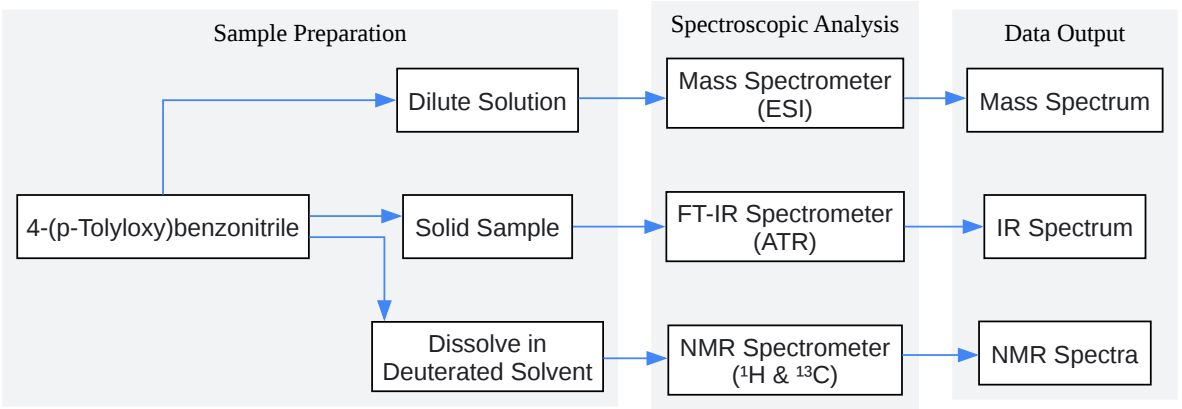
- Infusion: The prepared sample solution is introduced into the ESI source via direct infusion using a syringe pump at a flow rate of 5-10 µL/min.
- MS Parameters (Typical):
  - Capillary Voltage: 3-4 kV
  - Cone Voltage: 20-40 V
  - Source Temperature: 100-150 °C
  - Desolvation Temperature: 250-350 °C
  - Mass Range: m/z 50-500

Visualizations

The following diagrams illustrate the logical workflow for the spectroscopic analysis of **4-(p-Tolyloxy)benzonitrile**.



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Caption: Workflow for Spectroscopic Analysis.

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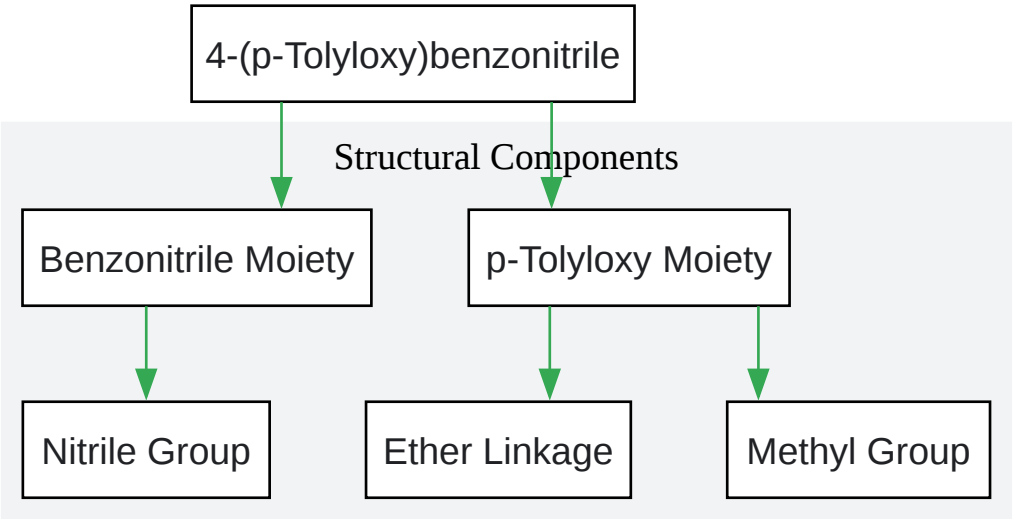

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